

GKK1032B: Application Notes and Protocols for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GKK1032B

Cat. No.: B607646

[Get Quote](#)

For researchers, scientists, and drug development professionals, this document provides comprehensive technical information, supplier details, and experimental protocols for **GKK1032B**, a fungal metabolite with demonstrated antiproliferative and antibacterial activities.

Chemical and Physical Properties

GKK1032B is a peptide-polyketide hybrid compound originally isolated from an endophytic *Penicillium citrinum*.^{[1][2]} It has a molecular formula of C₃₂H₃₉NO₄ and a molecular weight of 501.7 g/mol.^{[3][4][5]} The compound is soluble in organic solvents such as DMSO, ethanol, and dichloromethane. For long-term storage, it is recommended to store the solid form at -20°C.

Supplier and Purchasing Information

GKK1032B is available for research purposes from the following suppliers:

Supplier	Catalog Number	CAS Number	Purity	Available Sizes
MedKoo Biosciences	574030	358375-11-8	>70%	1mg, Bulk Inquiry
Cayman Chemical	Not specified	358375-11-8	≥70%	Not specified
Shanghai Aiyuan Biotechnology Co., Ltd.	EY-01Y20299	358375-11-8	Not specified	1mg

Biological Activity

GKK1032B has been shown to exhibit cytostatic activity against various cancer cell lines and antibacterial properties.

Antiproliferative Activity

The compound has demonstrated inhibitory effects on the growth of several human cancer cell lines. A key mechanism of its anticancer activity is the induction of apoptosis in human osteosarcoma MG63 cells through the activation of the caspase pathway.

Cell Line	Cell Type	IC50 (μM)	Reference
HeLa S3	Cervical Cancer	17.7	
MCF-7	Breast Cancer	14.71	
Vero	Normal Kidney	29.55	
U87MG	Glioma	1.64 - 5.50	
U251	Glioma	1.64 - 5.50	

Antibacterial Activity

GKK1032B has also been reported to inhibit the growth of certain bacteria.

Bacteria	MIC (µg/mL)	MIC (µM)	Reference
Bacillus subtilis	20.8	-	
Mycobacterium tuberculosis	-	48.35	
Methicillin-resistant Staphylococcus aureus (MRSA)	1.6 - 3.2	-	

Experimental Protocols

Protocol: Induction of Apoptosis in Human Osteosarcoma MG63 Cells

This protocol is based on the methodology described by Liu N, et al. (2022) in the Chinese Journal of Natural Medicines.

1. Cell Culture:

- Culture human osteosarcoma MG63 cells in DMEM supplemented with 10% fetal bovine serum (FBS), 100 U/mL penicillin, and 100 µg/mL streptomycin.
- Maintain the cells in a humidified incubator at 37°C with 5% CO₂.

2. **GKK1032B** Treatment:

- Prepare a stock solution of **GKK1032B** in DMSO.
- Seed MG63 cells in 6-well plates at a density of 2×10^5 cells/well and allow them to adhere overnight.
- Treat the cells with varying concentrations of **GKK1032B** (e.g., 0, 5, 10, 20 µM) for 24-48 hours.

3. Apoptosis Analysis using Annexin V-FITC/PI Staining:

- After treatment, harvest the cells by trypsinization and wash with ice-cold PBS.

- Resuspend the cells in 1X binding buffer.
- Add 5 μ L of Annexin V-FITC and 5 μ L of Propidium Iodide (PI) to the cell suspension.
- Incubate the cells in the dark for 15 minutes at room temperature.
- Analyze the stained cells by flow cytometry within 1 hour.

4. Western Blot Analysis for Caspase Activation:

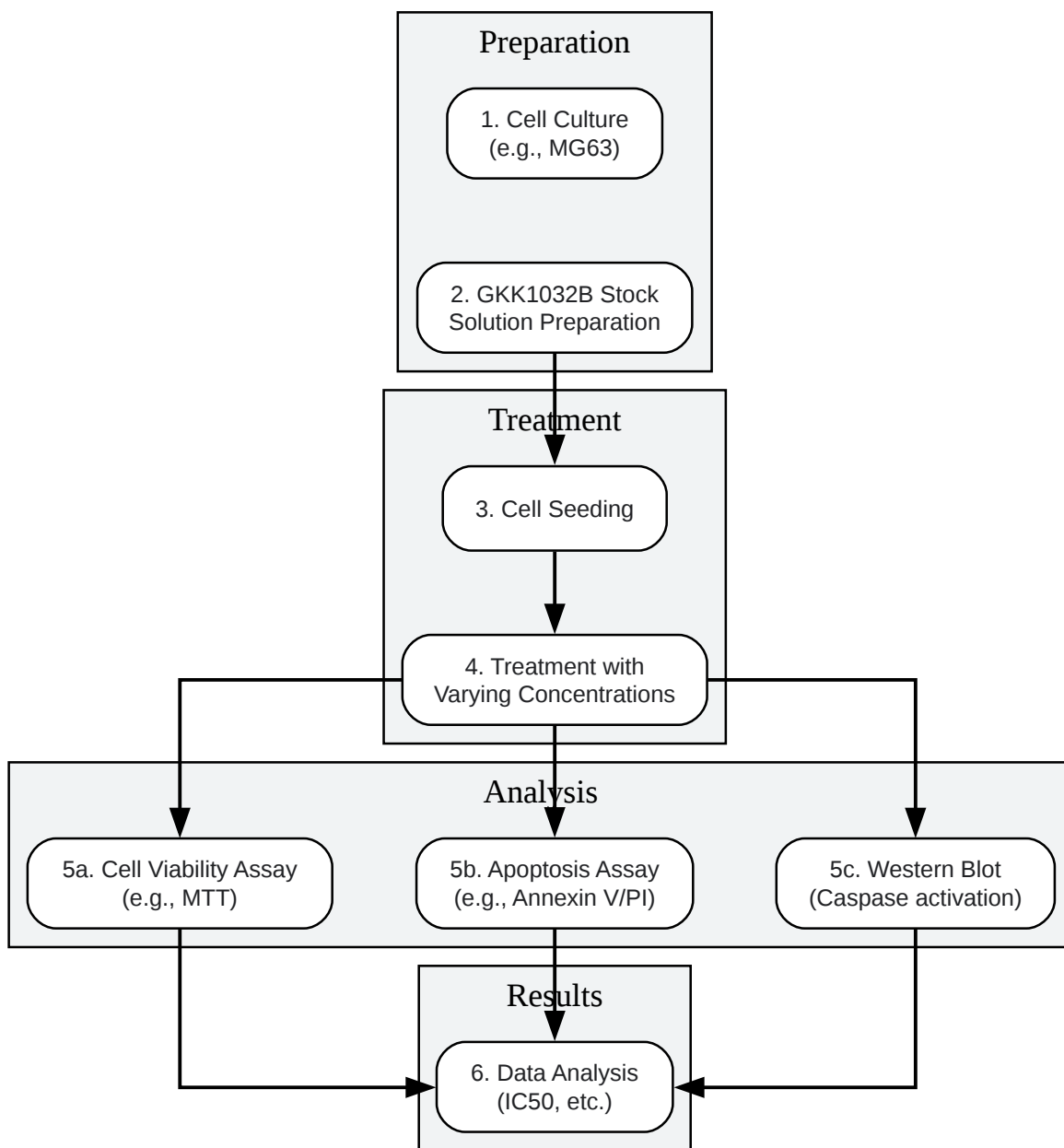
- Lyse the treated cells with RIPA buffer containing a protease inhibitor cocktail.
- Determine the protein concentration using a BCA protein assay kit.
- Separate equal amounts of protein (e.g., 30 μ g) on an SDS-PAGE gel and transfer to a PVDF membrane.
- Block the membrane with 5% non-fat milk in TBST for 1 hour at room temperature.
- Incubate the membrane with primary antibodies against cleaved caspase-3, cleaved caspase-9, and β -actin overnight at 4°C.
- Wash the membrane with TBST and incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature.
- Visualize the protein bands using an enhanced chemiluminescence (ECL) detection system.

Signaling Pathway and Experimental Workflow Diagrams



[Click to download full resolution via product page](#)

Caption: **GKK1032B** induced apoptosis via the mitochondrial-mediated caspase pathway.



[Click to download full resolution via product page](#)

Caption: General workflow for assessing the antiproliferative activity of **GKK1032B**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. GKK1032B from endophytic *Penicillium citrinum* induces the apoptosis of human osteosarcoma MG63 cells through caspase pathway activation [cjmcpu.com]
- 2. researchgate.net [researchgate.net]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. caymanchem.com [caymanchem.com]
- 5. GKK1032B - 上海一研生物科技有限公司 [m.elisa-research.com]
- To cite this document: BenchChem. [GKK1032B: Application Notes and Protocols for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607646#gkk1032b-supplier-and-purchasing-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com